

Application Notes and Protocols for the Quantification of (E/Z)-C20 Ceramide

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Compound of Interest

Compound Name: (E/Z)-C20 Ceramide

Cat. No.: B15588816

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Scientific literature extensively covers the quantification and biological roles of C20 ceramide, which predominantly exists as the (E)-isomer (trans) in biological systems. Detailed methods for the analytical separation of (E)- and (Z)-C20 ceramide isomers and studies on the specific biological activities of the (Z)-isomer are not widely available. Therefore, these application notes focus on the quantification of total C20 ceramide, with the understanding that this largely represents the (E)-isomer.

Introduction

Ceramides are a class of bioactive sphingolipids that play crucial roles in various cellular processes, including apoptosis, autophagy, and cell signaling. The length of the N-acyl chain of ceramide dictates its specific biological functions. C20 ceramide, a long-chain ceramide, has been implicated in the regulation of cell death and survival pathways. Accurate quantification of C20 ceramide is essential for understanding its physiological and pathological roles.

This document provides detailed protocols for the quantification of C20 ceramide in biological samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), summarizes key quantitative data, and illustrates its involvement in major signaling pathways.

Quantitative Data Summary

The following tables summarize typical quantitative parameters for the analysis of C20 ceramide by LC-MS/MS, compiled from various studies.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: Linearity and Sensitivity of C20 Ceramide Quantification

Parameter	Typical Range	Unit
Linearity Range	2.8 - 357	ng/mL
Limit of Detection (LOD)	0.8	fmol
Limit of Quantification (LOQ)	2.1	fmol

Table 2: Mass Spectrometry Parameters for C20 Ceramide Analysis

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Precursor Ion (m/z)	594.6
Product Ion (m/z)	264.4
Internal Standard	C17 Ceramide (d18:1/17:0)

Experimental Protocols

Protocol 1: C20 Ceramide Extraction from Biological Samples

This protocol describes a lipid extraction method based on the Bligh and Dyer method, suitable for tissues and cells.

Materials:

- Chloroform
- Methanol

- Deionized Water
- Internal Standard (C17 Ceramide) solution
- Glass tubes with Teflon-lined caps
- Centrifuge

Procedure:

- Homogenize tissue samples (e.g., 10-50 mg) or cell pellets in a known volume of ice-cold phosphate-buffered saline (PBS).
- To 100 μ L of homogenate, add 375 μ L of a chloroform:methanol (1:2, v/v) mixture.
- Add a known amount of internal standard (e.g., 50 pmol of C17 Ceramide).
- Vortex the mixture vigorously for 1 minute.
- Add 125 μ L of chloroform and vortex for 30 seconds.
- Add 125 μ L of deionized water and vortex for 30 seconds.
- Centrifuge at 2,000 x g for 10 minutes to separate the phases.
- Carefully collect the lower organic phase containing the lipids into a new glass tube.
- Dry the lipid extract under a gentle stream of nitrogen.
- Reconstitute the dried lipid extract in a suitable volume (e.g., 100 μ L) of the initial mobile phase for LC-MS/MS analysis.

Protocol 2: LC-MS/MS Quantification of C20 Ceramide

This protocol provides a general method for the chromatographic separation and mass spectrometric detection of C20 ceramide.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole mass spectrometer with an ESI source

Chromatographic Conditions:

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m particle size)
- Mobile Phase A: Water with 0.1% formic acid and 10 mM ammonium formate
- Mobile Phase B: Acetonitrile/Isopropanol (90:10, v/v) with 0.1% formic acid and 10 mM ammonium formate
- Flow Rate: 0.3 mL/min
- Gradient:
 - 0-2 min: 60% B
 - 2-12 min: Linear gradient to 100% B
 - 12-17 min: Hold at 100% B
 - 17.1-20 min: Return to 60% B and equilibrate
- Injection Volume: 5-10 μ L

Mass Spectrometry Conditions:

- Ionization: ESI in positive ion mode
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - C20 Ceramide: 594.6 $\rightarrow$ 264.4
 - C17 Ceramide (IS): 552.5 $\rightarrow$ 264.4

- Collision Energy: Optimize for the specific instrument, typically in the range of 25-40 eV.
- Source Parameters: Optimize source temperature, gas flows, and capillary voltage according to the manufacturer's recommendations for lipid analysis.

Data Analysis:

- Generate a calibration curve by plotting the peak area ratio of the C20 ceramide analyte to the C17 ceramide internal standard against the concentration of the C20 ceramide standards.
- Use the linear regression equation from the calibration curve to calculate the concentration of C20 ceramide in the unknown samples.

Visualization of Pathways and Workflows

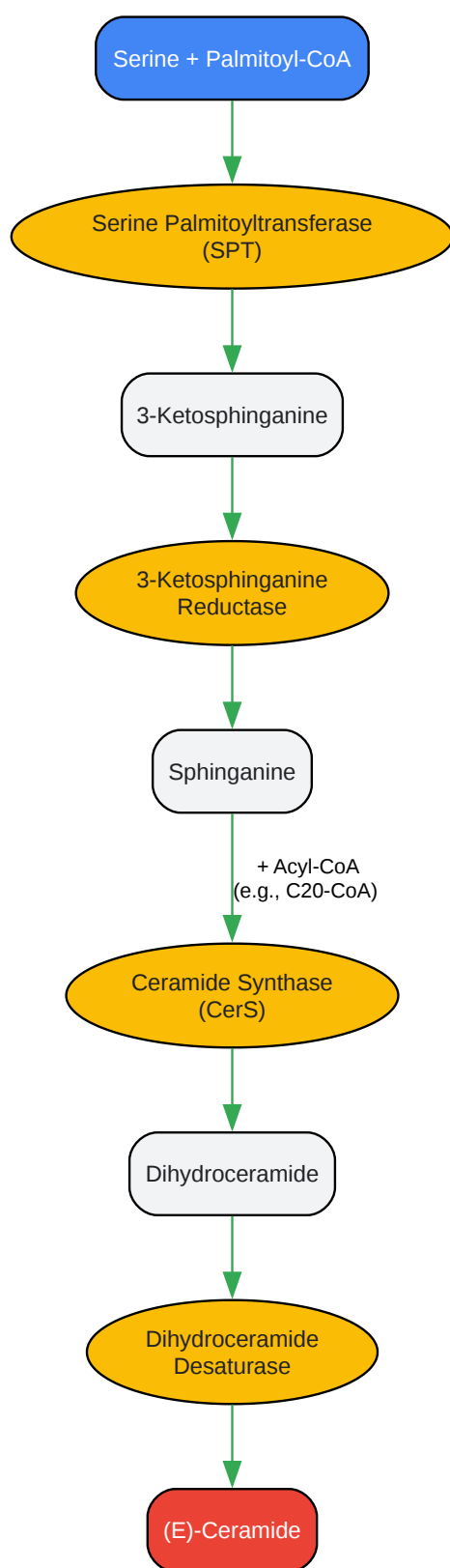
Diagram 1: Experimental Workflow for C20 Ceramide Quantification



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Caption: Workflow for C20 Ceramide Quantification.

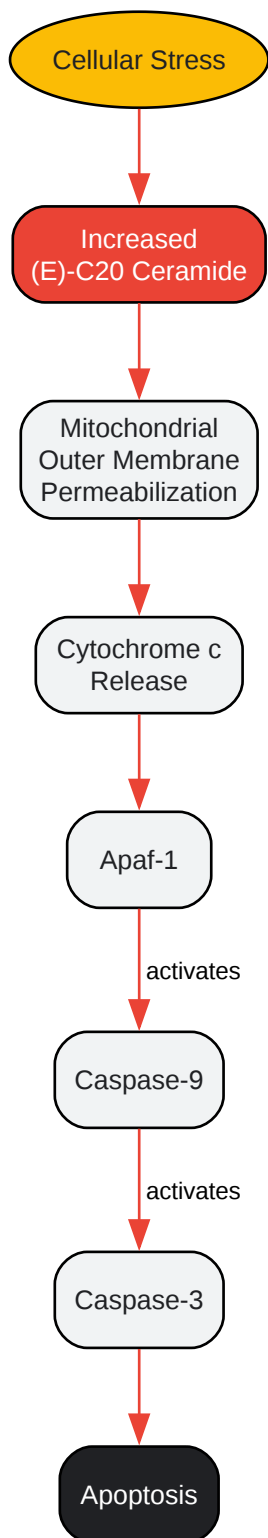
Diagram 2: De Novo Ceramide Synthesis Pathway



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Caption: De Novo Biosynthesis of Ceramide.

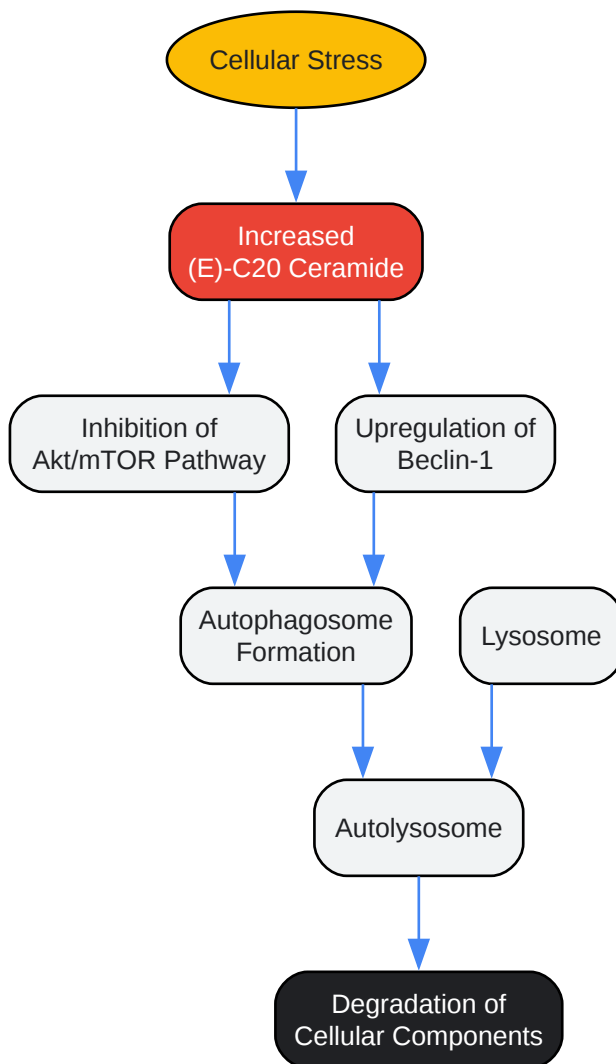
Diagram 3: Ceramide-Induced Apoptosis Signaling



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Caption: Ceramide-Induced Apoptosis Pathway.

Diagram 4: Ceramide-Induced Autophagy Signaling



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Caption: Ceramide-Induced Autophagy Pathway.

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